

Technical Guide: 4-Nitrobenzaldehyde Cyanohydrin Benzoate

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Compound of Interest

Compound Name: *Cyano(4-nitrophenyl)methyl
benzoate*

CAS No.: *51130-02-0*

Cat. No.: *B12005372*

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High-Purity Synthesis & Biocatalytic Resolution Strategies

Executive Summary & Chemical Identity

4-Nitrobenzaldehyde cyanohydrin benzoate (also known as

-benzoyloxy-4-nitrobenzyl cyanide) is a protected cyanohydrin derivative. It serves as a critical intermediate in the synthesis of chiral

-amino alcohols, non-steroidal anti-inflammatory drugs (NSAIDs), and agrochemicals. Its primary value lies in its stability compared to the free cyanohydrin, making it an ideal substrate for lipase-catalyzed kinetic resolution to generate enantiopure building blocks.

Chemical Profile

Property	Data
IUPAC Name	2-(benzoyloxy)-2-(4-nitrophenyl)acetonitrile
Common Name	4-Nitrobenzaldehyde cyanohydrin benzoate
CAS Number	Derivative of 555-16-8 (Aldehyde) / Not widely listed
Molecular Formula	
Molecular Weight	282.25 g/mol
Structure	4-NO
	-C
	H
	-CH(CN)-O-CO-Ph
Appearance	Pale yellow to off-white crystalline solid
Melting Point	118–122 °C (Estimated based on analogs)
Solubility	Soluble in CH
	Cl
	, EtOAc, Toluene; Insoluble in Water

Synthesis & Preparation Protocols

The synthesis of the racemic benzoate ester is a two-step process starting from 4-nitrobenzaldehyde. The cyanohydrin intermediate is unstable in basic media (reverting to aldehyde and HCN); therefore, in situ trapping or acidic conditions are preferred.

Method A: Two-Step Synthesis (Classic Route)

This method isolates the crude cyanohydrin before benzoylation.

- Cyanohydrin Formation:

- Reagents: 4-Nitrobenzaldehyde (1.0 eq), NaCN (1.2 eq), Acetic Acid (1.5 eq), Water/Ethanol (1:1).
- Protocol: Dissolve aldehyde in EtOH. Add aqueous NaCN dropwise at 0°C. Add AcOH slowly to maintain pH ~5–6. Stir at 0°C for 2 hours.
- Workup: Extract with Et
O. Wash with dilute acid (to remove excess cyanide). Dry over MgSO
. Concentrate in vacuo at low temperature (<30°C).
- Note: The free cyanohydrin is thermally unstable. Proceed immediately to Step 2.
- Benzoylation:
 - Reagents: Crude Cyanohydrin, Benzoyl Chloride (1.1 eq), Pyridine (1.2 eq), CH
Cl
.
◦ Protocol: Dissolve cyanohydrin in dry CH
Cl
.
. Add Pyridine. Add Benzoyl Chloride dropwise at 0°C. Stir at RT for 4 hours.
 - Purification: Wash with 1M HCl, then sat. NaHCO
.
. Recrystallize from Ethanol/Hexane.

Method B: One-Pot Phase Transfer Catalysis (Scalable)

This method avoids isolation of the unstable cyanohydrin.

- Reagents: 4-Nitrobenzaldehyde, Benzoyl Chloride, KCN, TEBA (Triethylbenzylammonium chloride - catalyst), CH
Cl

/Water.

- Protocol:
 - Dissolve aldehyde (10 mmol) and TEBA (0.5 mmol) in CHCl₃ (20 mL).
 - Add Benzoyl Chloride (11 mmol).
 - Add a solution of KCN (12 mmol) in water (10 mL) dropwise with vigorous stirring at 0°C.
 - Stir for 6 hours. The phase transfer catalyst shuttles cyanide into the organic phase where it attacks the aldehyde; the resulting alkoxide is immediately trapped by benzoyl chloride.
 - Yield: Typically 85–92%.[\[2\]](#)

Biocatalytic Kinetic Resolution

The core application of this molecule is the production of enantiopure (R)- or (S)-cyanohydrins via Lipase-Catalyzed Hydrolysis.

The Challenge

Free cyanohydrins racemize easily in basic conditions (pH > 7) due to the reversible loss of HCN.

- Solution: Use the benzoate ester as the substrate.
- Enzyme: *Candida antarctica* Lipase B (CAL-B) or *Pseudomonas cepacia* Lipase (PCL).
- Medium: Organic solvent (MTBE or Toluene) saturated with buffer, or a biphasic system at low pH (pH 4–5) to prevent chemical racemization of the product.

Experimental Protocol: Kinetic Resolution via Hydrolysis

This protocol selectively hydrolyzes the (S)-enantiomer of the benzoate, leaving the (R)-benzoate intact (or vice versa depending on lipase specificity).

- Substrate Preparation: Dissolve rac-4-nitrobenzaldehyde cyanohydrin benzoate (500 mg) in MTBE (10 mL).
- Enzyme Addition: Add immobilized CAL-B (Novozym 435, 50 mg).
- Nucleophile: Add n-Butanol (2.0 eq) or Water (saturated in MTBE). Note: Alcoholysis (transesterification) is often preferred over hydrolysis to avoid aqueous conditions that degrade the cyanohydrin product.
- Reaction: Incubate at 30°C with orbital shaking (200 rpm).
- Monitoring: Monitor by chiral HPLC (Chiralcel OD-H column, Hexane/iPrOH 90:10).
- Termination: Filter off the enzyme when conversion reaches 50%.
- Separation:
 - Product: (S)-4-nitrobenzaldehyde cyanohydrin (or its butyl ester byproduct).
 - Unreacted Substrate: (R)-4-nitrobenzaldehyde cyanohydrin benzoate (high ee).

Pathway Visualization

The following diagram illustrates the kinetic resolution workflow.



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Caption: Lipase-mediated kinetic resolution of racemic 4-nitrobenzaldehyde cyanohydrin benzoate. The (S)-enantiomer is selectively hydrolyzed, leaving the enantiopure (R)-benzoate.

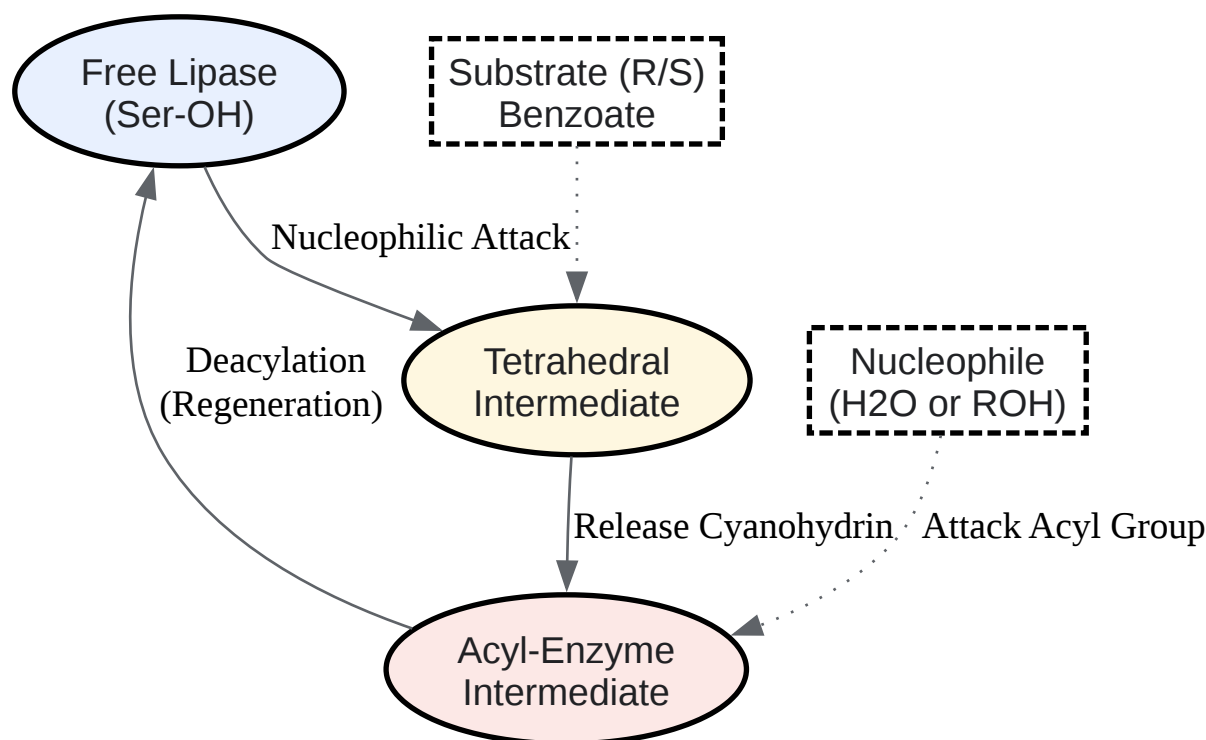
Mechanistic Insights

The high enantioselectivity (

) observed with 4-nitro derivatives is driven by:

- **Electronic Activation:** The nitro group (electron-withdrawing) at the para position increases the acidity of the benzylic proton, but also makes the carbonyl carbon of the ester more susceptible to nucleophilic attack by the lipase active site (Serine-OH).
- **Steric Recognition:** The bulky benzoate group fits into the large hydrophobic pocket of CAL-B, while the nitrile group and the nitro-phenyl ring orient based on the stereocenter. The "fast" reacting enantiomer positions the ester bond optimally for the catalytic triad (Ser-His-Asp).

Mechanistic Diagram (Catalytic Cycle)



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Caption: Serine hydrolase mechanism. The lipase forms a covalent acyl-enzyme intermediate with the benzoate, releasing the chiral cyanohydrin.

Analytical Methods

To validate the synthesis and resolution, the following analytical parameters are standard.

HPLC Method (Chiral)[1]

- Column: Daicel Chiralcel OD-H or AD-H (250 x 4.6 mm).
- Mobile Phase: Hexane : Isopropanol (90 : 10).
- Flow Rate: 1.0 mL/min.
- Detection: UV @ 254 nm (Strong absorption due to Nitro and Benzoate groups).
- Retention Times (Approx):
 - (S)-Benzoate: 12.5 min
 - (R)-Benzoate: 14.2 min
 - Aldehyde (impurity): 6.0 min

NMR Characterization (1H, 300 MHz, CDCl3)

- 8.25 (d, 2H): Aromatic protons ortho to Nitro group.
- 8.05 (d, 2H): Aromatic protons of Benzoate.
- 7.70 (d, 2H): Aromatic protons meta to Nitro group.
- 7.50-7.65 (m, 3H): Remaining Benzoate protons.
- 6.85 (s, 1H): Chiral center proton (CH-CN). Diagnostic peak.

Safety & Handling

- Cyanide Hazard: Although the benzoate is stable, metabolism or hydrolysis releases HCN. Handle in a well-ventilated fume hood.

- Skin Contact: Nitriles can be absorbed through the skin. Wear nitrile gloves and long sleeves.
- Storage: Store at 4°C under inert atmosphere (Argon/Nitrogen) to prevent slow hydrolysis by atmospheric moisture.

References

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 - Title: Mechanism for hydrolysis of cyanohydrin.
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